2-Bromo-4,5-dimethoxybenzonitrile physical properties

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Compound of Interest

Compound Name:	*2-Bromo-4,5-dimethoxybenzonitrile*
CAS No.:	*109305-98-8*
Cat. No.:	*B010985*

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An In-depth Technical Guide to the Physical Properties of **2-Bromo-4,5-dimethoxybenzonitrile**

Introduction

2-Bromo-4,5-dimethoxybenzonitrile is a substituted aromatic nitrile that serves as a key intermediate in the synthesis of a variety of more complex organic molecules. Its specific arrangement of a nitrile group, a bromine atom, and two methoxy groups on a benzene ring provides multiple reactive sites, making it a versatile building block in medicinal chemistry and materials science. Understanding the fundamental physical and chemical properties of this compound is paramount for its effective handling, characterization, and application in research and development. This guide provides a comprehensive overview of its core properties, spectral data, safety protocols, and a representative synthetic workflow, tailored for researchers, scientists, and drug development professionals.

Core Physicochemical Properties

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The foundational properties of **2-Bromo-4,5-dimethoxybenzonitrile** are summarized below. These data are critical for determining appropriate solvents, reaction conditions, and storage protocols.

Property	Value	Source(s)
Molecular Formula	$C_9H_8BrNO_2$	[1]
Molecular Weight	242.07 g/mol	[1]
CAS Number	109305-98-8	[1]
Appearance	Solid	[1]
Melting Point	147-148 °C	[2]
InChI Key	BCLBFUAPLHUFET-UHFFFAOYSA-N	[1]
SMILES String	BrC1=CC(OC)=C(OC)C=C1C#N	[1]

Chemical Structure

The structural arrangement of functional groups dictates the reactivity and physical characteristics of the molecule.

Caption: Chemical structure of **2-Bromo-4,5-dimethoxybenzonitrile**.

Spectral Analysis Data

Spectroscopic data is essential for the structural confirmation and purity assessment of the compound.

- Infrared (IR) Spectroscopy: The IR spectrum provides information about the functional groups present in the molecule. Key vibrational frequencies for **2-Bromo-4,5-dimethoxybenzonitrile** include:
  - ν(C≡N): A sharp, strong absorption band around 2239 cm^{-1} is characteristic of the nitrile group stretch.[2]

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- ν(C-O): Bands corresponding to the aryl-alkyl ether stretches of the methoxy groups are typically observed in the 1255-1163 cm^{-1} region.[2]
- ν(C=C): Aromatic ring stretching vibrations appear in the 1602-1460 cm^{-1} range.[2]
- ν(C-H): Aromatic and aliphatic C-H stretching vibrations are observed above and below 3000 cm^{-1}, respectively (e.g., 3016 cm^{-1}, 2966 cm^{-1}).[2]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: While specific NMR data for this exact compound is not readily available in the provided search results, typical chemical shifts for structurally similar compounds can be inferred. For a definitive analysis, ^{1}H and ^{13}C NMR spectra should be acquired. Expected ^{1}H NMR signals would include two singlets for the aromatic protons and two singlets for the methoxy group protons. ^{13}C NMR would show distinct signals for the nitrile carbon, the aromatic carbons (including those bonded to the bromo and methoxy groups), and the methoxy carbons.

- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern. For **2-Bromo-4,5-dimethoxybenzonitrile**, the expected molecular ion peak $[M]^+$ would show a characteristic isotopic pattern for bromine, with two peaks of nearly equal intensity at m/z 241 and 243.

Safety and Handling

Proper safety precautions are crucial when working with this chemical intermediate. It is classified with several hazards that necessitate careful handling and storage.

Hazard Classifications:

- Acute Toxicity, Oral (Category 4)[1]
- Skin Irritation (Category 2)[1]
- Eye Irritation (Category 2)[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3), targeting the respiratory system[1]

Signal Word: Warning[1]

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Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

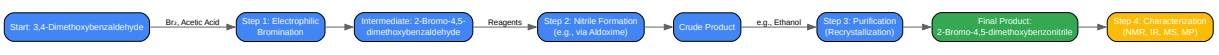
Precautionary Measures:

- Prevention: Use only in a well-ventilated area. Avoid breathing dust. Wear protective gloves, eye protection, and face protection. Wash skin thoroughly after handling.[3]
- Response: If inhaled, remove the person to fresh air. If on skin, wash with plenty of soap and water. If in eyes, rinse cautiously with water for several minutes. If swallowed, call a poison center or doctor if you feel unwell.[3]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[3]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[3]

Experimental Protocols: Synthesis and Characterization

The following outlines a representative method for the synthesis of **2-Bromo-4,5-dimethoxybenzonitrile**, derived from procedures for analogous compounds. This protocol is provided for illustrative purposes and should be adapted and optimized based on laboratory conditions and scale.

Synthesis Workflow



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Sources

- 1. 2-Bromo-4,5-dimethoxybenzonitrile AldrichCPR 109305-98-8 [sigmaaldrich.com]
- 2. CN101407474A - Preparation of 2-bromo-4,5-dimethoxy benzenepropanenitrile - Google Patents [patents.google.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
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